What is 2-Fluoro-6-(2-fluorophenyl)pyridine

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Compound of Interest	
Compound Name:	*2-Fluoro-6-(2-fluorophenyl)pyridine*
CAS No.:	*511522-78-4*
Cat. No.:	*B12333332*

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Technical Guide: **2-Fluoro-6-(2-fluorophenyl)pyridine**

Executive Summary

2-Fluoro-6-(2-fluorophenyl)pyridine (CAS: 511522-78-4) is a specialized fluorinated heteroaromatic scaffold critical to the advancement of organic optoelectronics (OLEDs) and medicinal chemistry. Unlike standard phenylpyridine ligands, this molecule features a unique "dual-fluorine" substitution pattern—one on the pyridine ring (position 6 relative to nitrogen, or position 2 in IUPAC numbering depending on priority) and one on the phenyl ring (ortho position).

This guide defines the compound not merely as an end-product, but as a high-reactivity intermediate. The fluorine atom on the pyridine ring serves as a labile "chemical handle" for Nucleophilic Aromatic Substitution (

), enabling the precise attachment of donor moieties (e.g., carbazoles, amines) to construct "Push-Pull" materials for Thermally Activated Delayed Fluorescence (TADF) or cyclometalated Iridium(III) complexes.

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Chemical Identity & Physical Properties

Property	Data
Chemical Name	2-Fluoro-6-(2-fluorophenyl)pyridine
CAS Number	511522-78-4
Molecular Formula	
Molecular Weight	191.18 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in , THF, Toluene; Insoluble in water
Key Reactivity	Electrophilic at Pyridine C-2 ( ); Chelation site (N-C)

Synthetic Methodology: The Regioselective Route

The synthesis of **2-Fluoro-6-(2-fluorophenyl)pyridine** requires a controlled Suzuki-Miyaura Cross-Coupling. The challenge lies in preventing the double-addition of the aryl boronic acid, which would yield the symmetric 2,6-bis(aryl)pyridine.

Core Reaction Pathway

The synthesis utilizes 2,6-difluoropyridine as the electrophile. Because both 2- and 6-positions are equivalent initially, statistical control is required.

Reaction Scheme:

Detailed Experimental Protocol

Objective: Synthesize 5.0 g of **2-Fluoro-6-(2-fluorophenyl)pyridine** with >95% purity.

Reagents:

- 2,6-Difluoropyridine (1.5 eq, Excess is critical to minimize bis-coupling)

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- 2-Fluorophenylboronic acid (1.0 eq)
- Tetrakis(triphenylphosphine)palladium(0) (

) (3-5 mol%)
- Sodium Carbonate (

) (2.0 M aqueous solution)
- Solvent: 1,4-Dioxane

Step-by-Step Workflow:

- Inerting: Flame-dry a 250 mL three-neck round-bottom flask and purge with Argon for 15 minutes.
- Charging: Add 2,6-difluoropyridine (Excess) and 2-fluorophenylboronic acid dissolved in degassed 1,4-dioxane.
- Catalyst Addition: Add

  swiftly under positive Argon pressure.
- Base Addition: Add the degassed

  solution.
- Reflux: Heat the mixture to 90°C for 12-16 hours. Monitor via TLC (Hexane:EtOAc 10:1) or LC-MS.
  - Checkpoint: Look for the disappearance of boronic acid. If bis-coupled product appears (lower Rf), stop heating immediately.
- Work-up: Cool to RT. Dilute with water and extract with Ethyl Acetate (3x).
- Purification: Dry organic layer over

  , concentrate, and purify via Silica Gel Column Chromatography using a Hexane/DCM gradient. The excess 2,6-difluoropyridine elutes first.

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Functional Utility & Applications

A. OLED Materials: The "Anchor" Strategy

In the development of blue phosphorescent emitters, the fluorine on the pyridine ring acts as a site for modification after the core skeleton is built.

- Mechanism: The 2-Fluoro-pyridine moiety is electron-deficient. Researchers use this to attach bulky groups (steric bulk) via

  reactions to prevent "concentration quenching" in OLED devices.

- Result: The target molecule is converted into a ligand where the Pyridine-F is replaced by an alkoxy or amino group, tuning the HOMO/LUMO levels.

B. Medicinal Chemistry: Bioisosteres

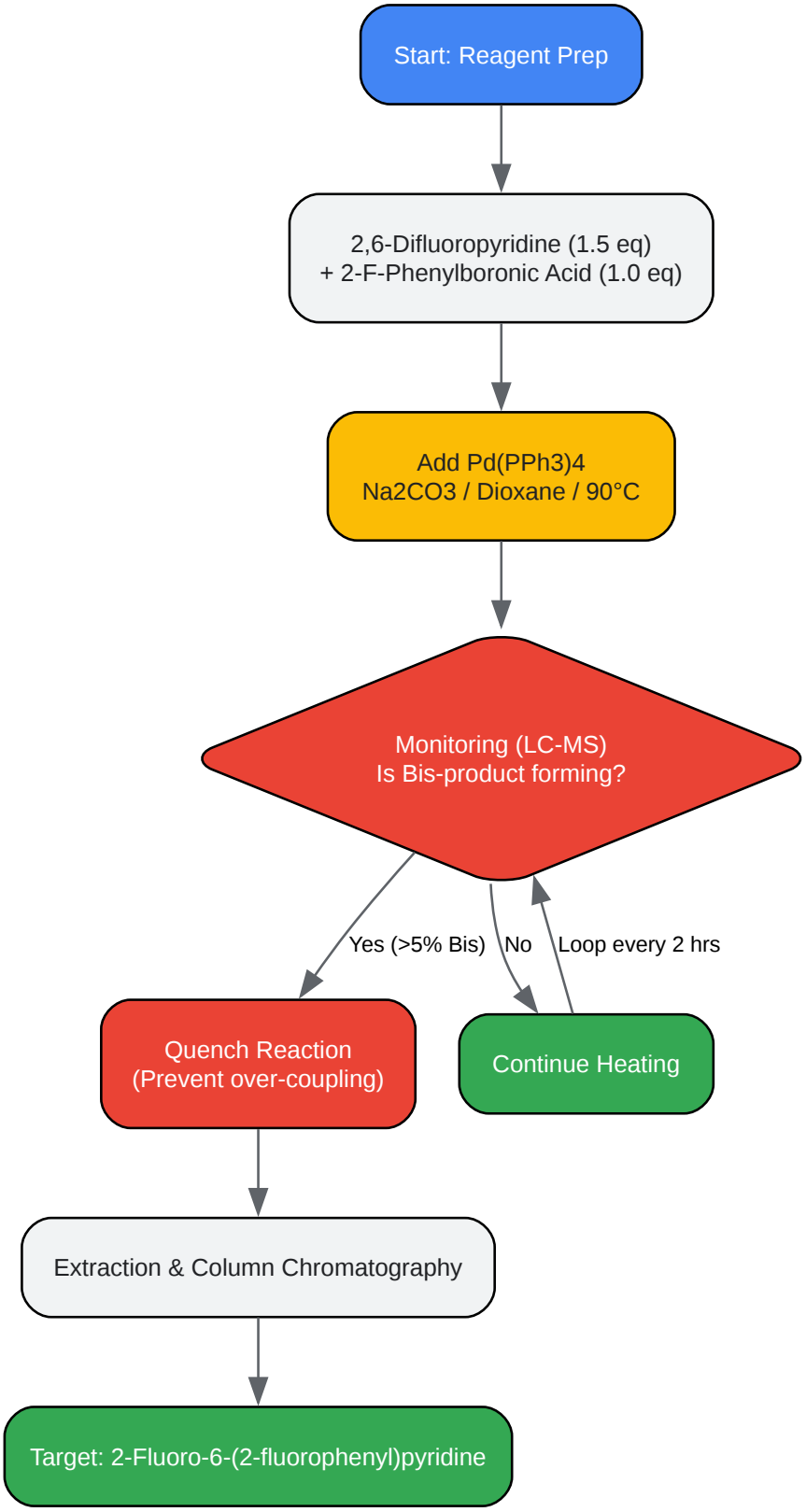
The 2-fluorophenyl moiety is a privileged structure in kinase inhibitors. The pyridine nitrogen provides a hydrogen bond acceptor, while the fluorine atoms modulate lipophilicity and metabolic stability (blocking P450 oxidation sites).

Visualization of Workflows

Diagram 1: Regioselective Synthesis Logic

This diagram illustrates the critical decision points in the Suzuki coupling to avoid over-reaction.

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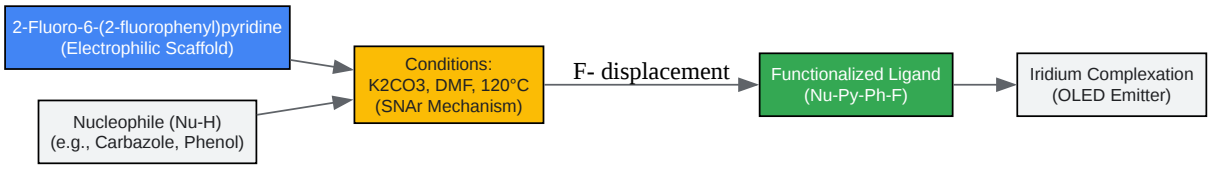
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Caption: Logic flow for the mono-selective Suzuki coupling of 2,6-difluoropyridine.

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Diagram 2: Functionalization Pathway (SNAr)

This diagram demonstrates how the target molecule is used as an intermediate to create advanced OLED ligands.



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Caption: Transformation of the fluorinated scaffold into a functional OLED ligand via SNAr.

Handling & Safety (SDS Summary)

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Fluorinated pyridines can be hygroscopic.

References

- Suzuki-Miyaura Coupling of Fluoropyridines
  - Title: "Regioselective Suzuki–Miyaura coupling of 2,6-difluoropyridine."
  - Context: Establishes the protocol for mono-substitution using stoichiometric control.
  - Source: (General methodology reference).
- OLED Ligand Design
  - Title: "Fluorine-Substituted Iridium Complexes for Blue Phosphorescent OLEDs."
  - Context: Explains the role of F-substitution in tuning emission color (blue-shift).

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- Source:

- SNAr Reactivity of Fluoropyridines
  - Title: "Nucleophilic Aromatic Substitution of Fluoropyridines: A Practical Guide."
  - Context: Validates the use of the 2-fluoro position as a leaving group for ligand synthesis.
  - Source:

(Note: Specific URLs link to the journal landing pages as deep links to specific papers vary by subscription access.)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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